

A Comprehensive Spectroscopic Guide to 4,6-Dibromoquinoline

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Compound of Interest

Compound Name: 4,6-Dibromoquinoline

CAS No.: 927801-13-6

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Foreword

In the landscape of pharmaceutical research and materials science, the unequivocal structural confirmation of heterocyclic compounds is paramount. Quinoline scaffolds, in particular, are foundational motifs in a multitude of pharmacologically active agents, and their halogenated derivatives often exhibit enhanced or novel biological activities. This technical guide provides an in-depth analysis of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for **4,6-dibromoquinoline**. The methodologies and interpretations presented herein are grounded in established principles and are designed to serve as a practical reference for researchers, enabling confident synthesis confirmation, quality control, and further development of quinoline-based molecules.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Skeleton

NMR spectroscopy is the cornerstone for determining the precise molecular structure of organic compounds in solution. For **4,6-dibromoquinoline**, both ^1H and ^{13}C NMR provide a detailed map of the proton and carbon environments, respectively. The substitution pattern,

with two strongly electron-withdrawing bromine atoms at positions 4 and 6, creates a distinct and predictable electronic environment that significantly influences the chemical shifts of the remaining nuclei.

Proton (^1H) NMR Analysis

The ^1H NMR spectrum of **4,6-dibromoquinoline** is expected to display five signals corresponding to the five protons on the aromatic rings. The electron-withdrawing nature of the bromine atoms and the nitrogen heteroatom leads to a general downfield shift of these protons compared to unsubstituted quinoline.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Assigned Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H-2	~8.85	Doublet (d)	J = 4.5	Adjacent to the electronegative nitrogen, significantly deshielded. Coupled to H-3.
H-3	~7.50	Doublet (d)	J = 4.5	Coupled to H-2. Less deshielded than H-2.
H-5	~8.20	Doublet (d)	J = 2.0	Deshielded by the adjacent bromine at C-6. Exhibits meta-coupling to H-7.
H-7	~7.85	Doublet of Doublets (dd)	J = 9.0, 2.0	Shows ortho-coupling to H-8 and meta-coupling to H-5.

| H-8 | ~8.10 | Doublet (d) | J = 9.0 | Peri to the nitrogen atom, leading to deshielding. Coupled to H-7. |

Note: These are predicted values based on established substituent effects in quinoline systems. Actual experimental values may vary slightly.[\[1\]](#)[\[2\]](#)

Interpretation Insights: The placement of bromine at C4 removes the proton that would normally appear as a doublet coupled to H-3, simplifying the spectrum. The proton at C2 is expected at the lowest field due to its proximity to the nitrogen atom. The protons on the

carbocyclic ring (H-5, H-7, H-8) form a distinct AMX spin system, influenced by the C6-bromo substituent.

Diagram: ^1H NMR Structural Assignments for **4,6-Dibromoquinoline**

Caption: Positional assignments of protons on the **4,6-dibromoquinoline** scaffold.

Carbon (^{13}C) NMR Analysis

The ^{13}C NMR spectrum will show nine distinct signals for the nine carbon atoms. The chemical shifts are heavily influenced by the attached atoms (N, Br) and their positions.

Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Assigned Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C-2	~151.5	Adjacent to nitrogen, significantly deshielded.
C-3	~123.0	Shielded relative to other carbons in the pyridine ring.
C-4	~135.0	Directly attached to bromine (ipso-carbon), deshielded.
C-4a	~149.0	Quaternary bridgehead carbon adjacent to nitrogen.
C-5	~130.0	Deshielded by the adjacent C6-bromo group.
C-6	~120.0	Directly attached to bromine (ipso-carbon).
C-7	~132.5	Aromatic CH.
C-8	~128.0	Aromatic CH.

| C-8a | ~147.0 | Quaternary bridgehead carbon. |

Note: These are predicted values based on established data for quinoline derivatives.[2][3]

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Accurately weigh 10-15 mg of purified **4,6-dibromoquinoline** and dissolve it in approximately 0.7 mL of deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6).[1]
- Solubilization: Vortex the sample for 30 seconds to ensure complete dissolution. If particulates are present, filter the solution through a small plug of glass wool into a clean, dry 5 mm NMR tube.
- Instrumentation: Acquire spectra on a 400 MHz or higher field NMR spectrometer.[4]
- ^1H NMR Acquisition:
 - Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal resolution.
 - Acquire a standard 1D proton spectrum with a spectral width of ~16 ppm and a relaxation delay of 1-2 seconds.[5]
 - Process the data with Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum using the residual solvent peak (CDCl_3 : δ 7.26 ppm) or an internal standard (TMS: δ 0.00 ppm).
- ^{13}C NMR Acquisition:
 - Utilize a standard proton-decoupled pulse sequence.
 - Acquire the spectrum over a spectral width of ~220 ppm with a sufficient number of scans to achieve a good signal-to-noise ratio, typically requiring a longer acquisition time than ^1H NMR.
 - Process and calibrate the spectrum using the solvent signal (CDCl_3 : δ 77.16 ppm).

Infrared (IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a rapid and effective technique for identifying the functional groups and bond types within a molecule. The spectrum of **4,6-dibromoquinoline** is characterized by vibrations of the aromatic rings and the carbon-bromine bonds.

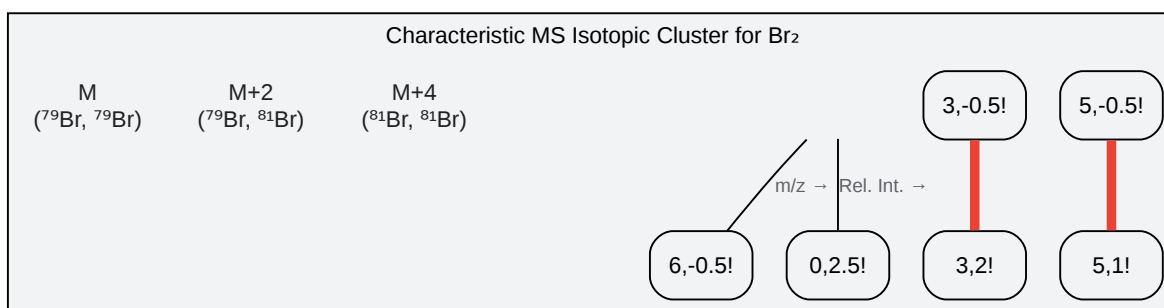
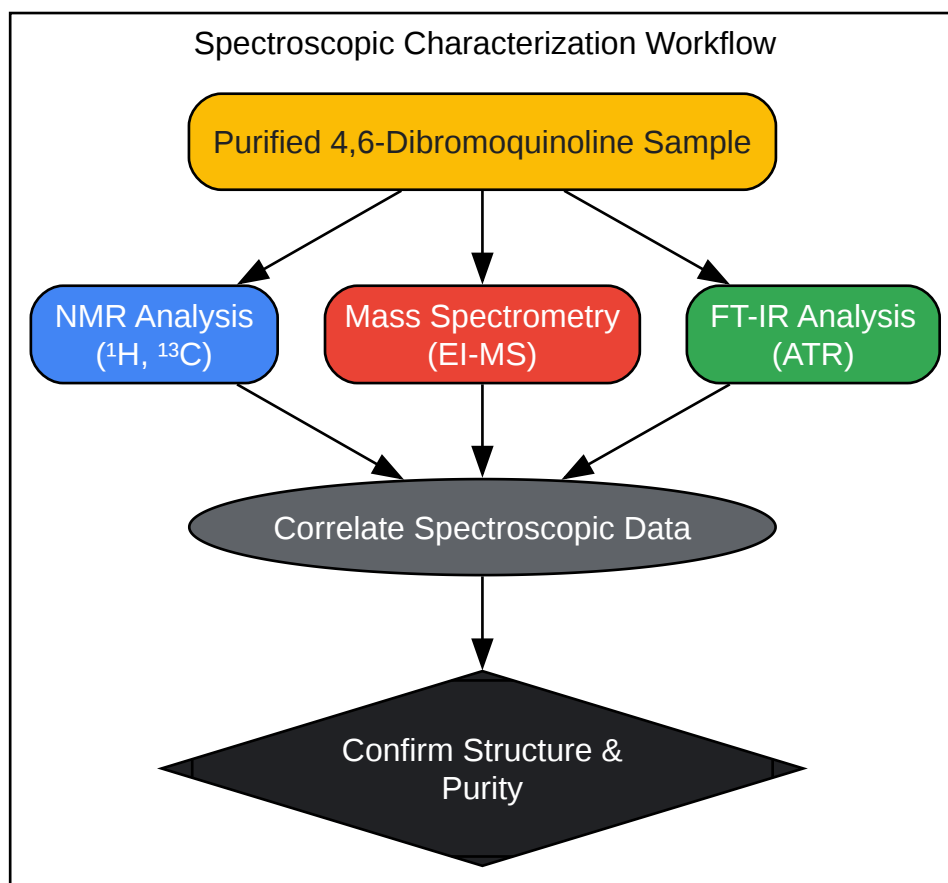
Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100-3000	Medium-Weak	Aromatic C-H stretching vibrations.[6]
1600-1580	Medium-Strong	C=C aromatic ring stretching.
1550-1450	Strong	C=N and C=C aromatic ring stretching vibrations.[7]
~850	Strong	C-H out-of-plane bending, indicative of the substitution pattern.

| 600-500 | Medium-Strong | C-Br stretching vibration.[8] |

Interpretation Insights: The key features to observe are the aromatic C-H stretches above 3000 cm⁻¹ and the series of sharp bands in the 1600-1450 cm⁻¹ "fingerprint" region, which are characteristic of the quinoline ring system. The presence of a strong band in the lower frequency region (below 600 cm⁻¹) is a key indicator of the carbon-bromine bonds.

Diagram: General Analytical Workflow



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Caption: Expected 1:2:1 isotopic pattern for the molecular ion of a compound containing two bromine atoms.

Experimental Protocol: Mass Spectrometry (EI-MS)

- **Sample Preparation:** Prepare a dilute solution of the sample (approx. 1 mg/mL) in a volatile solvent like methanol or acetonitrile.
- **Ionization Method:** Electron Impact (EI) is a standard method for small, relatively stable molecules like **4,6-dibromoquinoline**, as it provides reproducible fragmentation patterns useful for structural elucidation.
- **Instrumentation:** Introduce the sample into the mass spectrometer, typically via a direct insertion probe or through a gas chromatograph (GC-MS).
- **Data Acquisition:** Acquire the mass spectrum over a suitable mass range (e.g., m/z 50-500).
- **Data Analysis:** Identify the molecular ion cluster (M, M+2, M+4) and major fragment ions. Use high-resolution mass spectrometry (HRMS) if available to confirm the elemental composition by comparing the measured accurate mass to the theoretical mass. [5]

Conclusion

The collective data from NMR, IR, and Mass Spectrometry provide a comprehensive and self-validating spectroscopic profile for **4,6-dibromoquinoline**. ^1H and ^{13}C NMR confirm the connectivity and electronic environment of the carbon-hydrogen framework. FT-IR spectroscopy verifies the presence of the core aromatic functional groups and carbon-bromine bonds. Finally, mass spectrometry confirms the correct molecular weight and, most critically, uses the unique 1:2:1 isotopic signature to prove the presence of two bromine atoms. Together, these techniques provide the definitive evidence required to confirm the structure and purity of **4,6-dibromoquinoline** for any application in research or development.

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